

# 4-Bromofluorobenzene-d4 safety data sheet

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## Compound of Interest

Compound Name: 4-Bromofluorobenzene-d4

Cat. No.: B148452

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## An In-depth Technical Guide to the Safe Handling of 4-Bromofluorobenzene-d4

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety data for **4-Bromofluorobenzene-d4**, a deuterated analogue of 4-bromofluorobenzene used in various research applications. The following sections detail the physical and chemical properties, associated hazards, and necessary safety precautions for this compound.

## Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling.

Property	Value
Molecular Formula	C <sub>6</sub> D <sub>4</sub> BrF
Molecular Weight	179.02 g/mol [1]
Appearance	Colorless to light yellow liquid[2]
Odor	Aromatic[2]
Melting Point	-16 °C (3 °F)[2][3]
Boiling Point	150 °C (302 °F)[2][3]
Flash Point	53 °C (127 °F)[2]
Density	1.593 g/cm <sup>3</sup> [2]
Vapor Pressure	4.9 hPa (3.7 mmHg) at 20 °C (68 °F)[2]
Vapor Density	5.6 (Air = 1)[2]
Water Solubility	No data available[2]
Partition Coefficient (n-octanol/water)	log Pow: 3.08[2]

## Hazard Identification and Classification

**4-Bromofluorobenzene-d4** is classified as a hazardous substance. The following table summarizes its hazard classifications.

Hazard Class	Category
Flammable Liquids	Category 3[4]
Skin Irritation	Category 2[4]
Eye Irritation	Category 2[4]
Acute Toxicity (Inhalation)	Category 4[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3[4]

GHS Hazard Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Signal Word: Warning[4]

Hazard Statements:

- H226: Flammable liquid and vapor.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

## Fire-Fighting Measures

Due to its flammability, specific precautions must be taken in the event of a fire.

Aspect	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
Specific Hazards from Combustion	Hazardous decomposition products formed under fire conditions include carbon oxides, hydrogen bromide gas, and hydrogen fluoride. [2]
Fire-Fighting Instructions	Wear self-contained breathing apparatus for firefighting if necessary.

## Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and exposure.

Aspect	Recommendations
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition - No smoking. Use only non-sparking tools. Provide appropriate exhaust ventilation.[2]
Storage	Store at room temperature in a well-ventilated place.[1][2] Keep container tightly closed.[4][5]

## Exposure Controls and Personal Protection

To minimize exposure risk, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Control Parameter	Recommended Measures
Engineering Controls	Use only outdoors or in a well-ventilated area.[4]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[2]
Skin Protection	Wear protective gloves and clothing.[2][4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-Bromofluorobenzene-d4** in a laboratory setting.



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Caption: Safe Handling Workflow for **4-Bromofluorobenzene-d4**.

## Toxicological Information

While comprehensive toxicological data for the deuterated form is not readily available, the information for 4-bromofluorobenzene is relevant.

Toxicity Metric	Value	Species
Oral LD50	2,700 mg/kg	Rat[5]

It is important to note that no ingredient in this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[5]

## Conclusion

**4-Bromofluorobenzene-d4** is a flammable and hazardous chemical that requires careful handling to ensure the safety of laboratory personnel. By adhering to the guidelines outlined in this technical guide, researchers can minimize risks and maintain a safe working environment. Always consult the most recent Safety Data Sheet from your supplier before use and ensure that all personnel are trained on the appropriate handling and emergency procedures.

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